

Safe Disposal of 3-Cyclopentylpropionic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 3-Cyclopentylpropionic acid

Cat. No.: B041826

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe disposal of **3-Cyclopentylpropionic acid**, a flammable and irritant liquid. Adherence to these protocols is critical for minimizing risks and meeting regulatory requirements.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Cyclopentylpropionic acid** is presented below.

Property	Value
CAS Number	140-77-2
Molecular Formula	C ₈ H ₁₄ O ₂
Molecular Weight	142.20 g/mol [1]
Appearance	Colorless, clear liquid[2]
Boiling Point	130 - 132 °C at 16 hPa
Flash Point	47 °C (116.6 °F) - closed cup[2][3]
Density	0.996 g/mL at 25 °C[2][3]

Hazard Identification

3-Cyclopentylpropionic acid is classified as a hazardous chemical with the following primary concerns:

- **Flammable Liquid and Vapor:** It is a flammable liquid that should be kept away from heat, sparks, open flames, and hot surfaces.[1][2][4][5]
- **Skin and Eye Irritant:** Causes skin irritation and serious eye irritation.[1][2][4][5]
- **Respiratory Irritant:** May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

Before handling **3-Cyclopentylpropionic acid** for disposal, all personnel must be equipped with the appropriate Personal Protective Equipment (PPE) to prevent exposure. This includes:

- **Eye Protection:** Eyeshields or chemical safety goggles. A face shield is recommended in addition to goggles.[3]
- **Hand Protection:** Wear appropriate protective gloves.
- **Skin Protection:** Wear appropriate protective clothing to prevent skin exposure.[4]
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4]

Disposal Protocol

The disposal of **3-Cyclopentylpropionic acid** is regulated and must be handled as hazardous waste. Improper disposal can lead to safety hazards and environmental contamination.

Step-by-Step Disposal Procedure

- **Waste Characterization:** Chemical waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste.[4] Given its flammability and irritant properties, **3-Cyclopentylpropionic acid** is considered hazardous waste.
- **Waste Collection:**

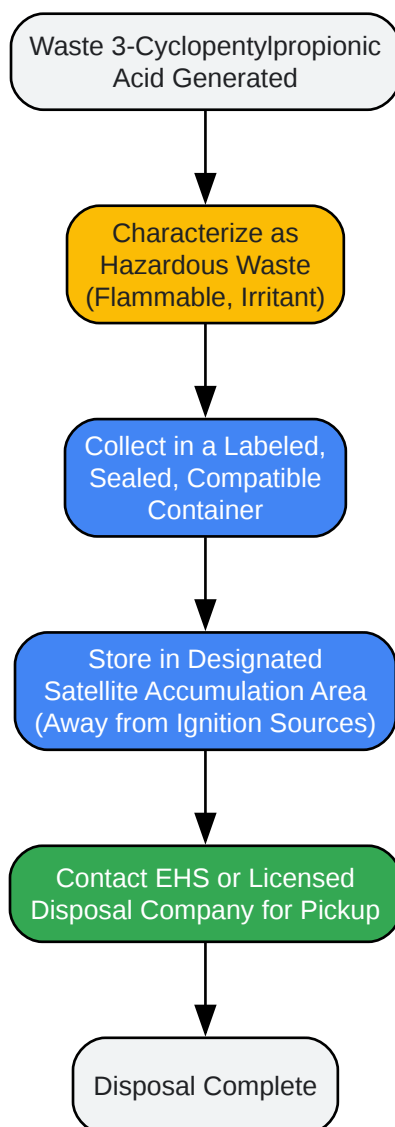
- Designate a specific, sealed, and properly labeled waste container for **3-Cyclopentylpropionic acid**.
- The container must be made of a material compatible with the chemical.
- Ensure the container is kept tightly closed when not in use.[\[2\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the chemical name ("**3-Cyclopentylpropionic acid**"), and a description of the hazards (e.g., "Flammable Liquid," "Irritant").
- Storage:
 - Store the hazardous waste container in a designated satellite accumulation area.
 - The storage area must be well-ventilated and away from sources of ignition such as heat, sparks, or open flames.[\[2\]](#)[\[6\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.[\[6\]](#)
 - Provide them with the accurate chemical name and quantity of the waste.
 - Follow all instructions provided by the EHS or the disposal company regarding packaging and transportation preparation.
- Spill Management:
 - Small Spills (less than 100 mL):
 - Remove all sources of ignition.[\[4\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[4\]](#)
 - Soak up the spill with an inert absorbent material, such as sand.

- Collect the absorbent material in a suitable, closed container for disposal as hazardous waste.^[4]
- Clean the spill area with soap and water.
- Large Spills (greater than 100 mL):
 - Evacuate the area immediately.^[6]
 - Alert your supervisor and contact your institution's emergency response team or EHS.^[6]
 - Prevent entry into the affected area.^[6]

Note: Under no circumstances should **3-Cyclopentylpropionic acid** be disposed of down the drain or in regular trash.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Cyclopentylpropionic acid**.



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Caption: Decision workflow for **3-Cyclopentylpropionic acid** disposal.

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- To cite this document: BenchChem. [Safe Disposal of 3-Cyclopentylpropionic Acid: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041826#3-cyclopentylpropionic-acid-proper-disposal-procedures]

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